

Personal protective equipment for handling N-Acetylglycine-13C2,15N

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Compound of Interest

Compound Name: N-Acetylglycine-13C2,15N

Cat. No.: B15558388

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Essential Safety and Handling Guide for N-Acetylglycine-13C2,15N

This guide provides immediate safety, operational, and disposal information for laboratory personnel, including researchers, scientists, and drug development professionals working with **N-Acetylglycine-13C2,15N**. The following procedures are designed to ensure the safe handling and disposal of this compound while maintaining its isotopic integrity.

Personal Protective Equipment (PPE) and Engineering Controls

Proper personal protective equipment and engineering controls are paramount to ensure safety and prevent contamination when handling **N-Acetylglycine-13C2,15N**.

Protection Type	Recommended Equipment	Purpose
Eye Protection	Safety glasses with side-shields or chemical safety goggles.[1][2]	To protect eyes from dust particles and potential splashes.
Hand Protection	Chemically resistant, powder-free nitrile gloves.[1][3]	To prevent skin contact and avoid contamination of the sample. Gloves should be inspected before use and changed frequently.[1][3]
Body Protection	A clean lab coat or other protective clothing.[1]	To prevent contact with skin and clothing.
Respiratory Protection	Not generally required under normal use with adequate ventilation.[4][5] If dust formation is likely, a NIOSH-approved respirator may be necessary.	To prevent inhalation of dust particles.
Engineering Controls	Work in a well-ventilated area. A chemical fume hood is recommended when handling larger quantities or if there is a risk of aerosolization.[1][2]	To minimize inhalation exposure and contain any potential spills.

Operational and Disposal Plans

Adherence to standardized operational and disposal protocols is crucial for laboratory safety and to prevent environmental contamination.

Experimental Protocol: Safe Handling and Storage

- Preparation: Before handling, ensure the work area, such as a laminar flow hood or designated bench space, is thoroughly cleaned with 70% ethanol and water.[3] All equipment, including pipettes and tube racks, should also be decontaminated.[3]

- Weighing: When weighing the powdered compound, do so in a draft-shielded balance or a fume hood to minimize the risk of aerosolization.[1]
- Handling: Avoid direct contact with the compound. Use appropriate tools, such as spatulas, for transfers. Avoid creating dust.[2] Do not eat, drink, or smoke in the laboratory.[1]
- Storage: Store **N-Acetylglycine-13C2,15N** in a tightly closed container in a cool, dry, and well-ventilated area.[6][7] The recommended long-term storage temperature for the solid compound is 4°C.[1]
- Hygiene: Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.[1][2]

Disposal Plan

All waste containing **N-Acetylglycine-13C2,15N** should be treated as chemical waste and disposed of in accordance with local, state, and federal regulations.[1]

- Solid Waste: Collect any solid waste, including empty containers and contaminated consumables (e.g., weigh boats, pipette tips), in a designated and clearly labeled waste container.
- Liquid Waste: If the compound is dissolved in a solvent, the resulting solution should be collected in a labeled, sealed waste container appropriate for the solvent used.
- Decontamination: Decontaminate the work area and any reusable equipment with soap and water after use.[1]
- Disposal: Arrange for the disposal of the chemical waste through a licensed disposal company.[8] Do not dispose of the compound down the drain.[2][8]

Safety and Disposal Workflow

The following diagram illustrates the key decision points and steps for the safe handling and disposal of **N-Acetylglycine-13C2,15N**.

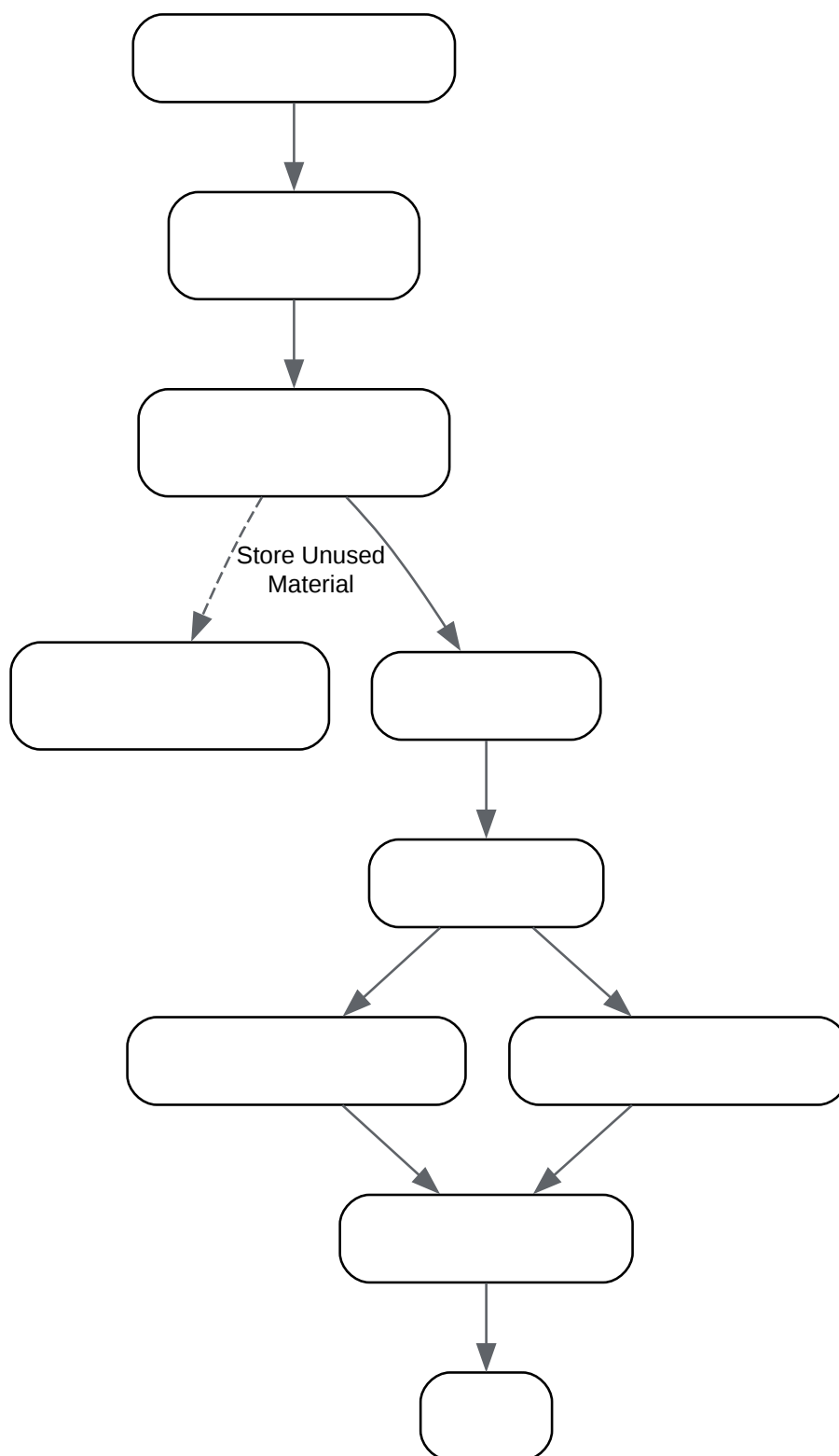


Figure 1. Workflow for Safe Handling and Disposal of N-Acetylglycine-13C2,15N

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Caption: Workflow for Safe Handling and Disposal.

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